

Thermochemical data for 4-phenyl-2-butanol

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Compound of Interest

Compound Name: 4-Phenyl-2-butanol

Cat. No.: B1222856

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An In-depth Technical Guide to the Thermochemical Data of **4-Phenyl-2-Butanol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available thermochemical data for **4-phenyl-2-butanol**. Due to a lack of experimentally determined values for this specific compound, this guide presents a combination of calculated data and relevant experimental data for structurally similar aromatic alcohols. This information is crucial for professionals in drug development and chemical research for understanding the energetic properties, stability, and reactivity of this compound.

Core Thermochemical Data

The following tables summarize the available calculated thermochemical data for **4-phenyl-2-butanol** and experimental data for related aromatic alcohols for comparative purposes. It is important to note that the data for **4-phenyl-2-butanol** are theoretical estimations and should be used with the understanding that experimental verification is required for critical applications.

Table 1: Calculated Thermochemical Data for **4-Phenyl-2-Butanol**

Property	Value	Unit	Source
Standard Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	6.47	kJ/mol	Joback Calculated Property
Enthalpy of Formation (gas, $\Delta_f H^\circ_{\text{gas}}$)	-170.71	kJ/mol	Joback Calculated Property
Enthalpy of Fusion ($\Delta_{\text{fus}} H^\circ$)	16.26	kJ/mol	Joback Calculated Property
Enthalpy of Vaporization ($\Delta_{\text{vap}} H^\circ$)	56.42	kJ/mol	Joback Calculated Property

Table 2: Experimental Thermochemical Data for Structurally Related Aromatic Alcohols

Compound	Property	Value	Unit	Source
Benzyl Alcohol	Standard Enthalpy of Formation (liquid, $\Delta_f H^\circ_{\text{liquid}}$)	-154.5 ± 1.7	kJ/mol	[1]
	Enthalpy of Vaporization ($\Delta_{\text{vap}} H^\circ$, 298.15 K)	65.75 ± 0.51	kJ/mol	[1]
	Standard Enthalpy of Formation (gas, $\Delta_f H^\circ_{\text{gas}}$)	-88.8 ± 1.8	kJ/mol	[1]
	Standard Molar Entropy (S^\ominus_{298})	217.8	J/(K·mol)	[2]
	Constant Pressure Heat Capacity ($C_{p,\text{liquid}}$, 298.15 K)	215.94	J/(mol·K)	[3][4]
2-Phenylethanol	Constant Pressure Heat Capacity ($C_{p,\text{liquid}}$, 298.15 K)	252.64	J/(mol·K)	[5][6]
	Enthalpy of Vaporization ($\Delta_{\text{vap}} H^\circ$, 298.15 K)	66.7	kJ/mol	[7]

Experimental Protocols

The determination of thermochemical data for a liquid organic compound such as **4-phenyl-2-butanol** would typically involve bomb calorimetry to determine the enthalpy of combustion and Differential Scanning Calorimetry (DSC) to determine heat capacity and enthalpies of phase transitions.

Bomb Calorimetry for Enthalpy of Combustion

This protocol outlines the procedure for determining the enthalpy of combustion of a liquid sample like **4-phenyl-2-butanol**.

Objective: To measure the heat of combustion of **4-phenyl-2-butanol** at constant volume.

Apparatus:

- Isoperibol bomb calorimeter
- Steel bomb vessel
- Crucible (platinum or other inert material)
- Ignition wire (e.g., nichrome)
- Oxygen cylinder with pressure regulator
- Calorimeter bucket with a known mass of water
- High-precision thermometer
- Stirrer
- Pellet press (for solid calibration standards)
- Analytical balance

Procedure:

- Calibration:

- A standard substance with a known heat of combustion, such as benzoic acid, is used to determine the heat capacity of the calorimeter.
- A pellet of the standard (approximately 1 g) is weighed accurately.
- The pellet is placed in the crucible, and an ignition wire of known length is attached to the electrodes of the bomb head, ensuring it touches the pellet.
- A small, known amount of water (typically 1 mL) is added to the bomb to saturate the internal atmosphere, ensuring that any water formed during combustion is in the liquid state.
- The bomb is sealed and filled with high-purity oxygen to a pressure of approximately 25-30 atm.
- The bomb is placed in the calorimeter bucket containing a precisely weighed amount of water.
- The initial temperature is recorded after thermal equilibrium is reached.
- The sample is ignited, and the temperature is recorded at regular intervals until a maximum temperature is reached and it begins to cool.
- The heat capacity of the calorimeter is calculated from the temperature rise and the known heat of combustion of the standard.
- Sample Measurement:
 - For a non-volatile liquid like **4-phenyl-2-butanol**, a known mass of the liquid is accurately weighed directly into the crucible.[8] For volatile liquids, encapsulation in a gelatin or plastic capsule of known heat of combustion is necessary.[8]
 - The procedure follows the same steps as the calibration (steps 3-9).
 - The heat of combustion of the sample is calculated from the observed temperature rise and the predetermined heat capacity of the calorimeter, with corrections made for the heat of formation of nitric acid and the combustion of the ignition wire.[9]

Differential Scanning Calorimetry (DSC) for Heat Capacity and Enthalpy of Fusion

This protocol describes the use of DSC to measure the heat capacity and enthalpy of fusion of **4-phenyl-2-butanol**.

Objective: To determine the specific heat capacity as a function of temperature and the enthalpy of fusion.

Apparatus:

- Differential Scanning Calorimeter
- Hermetically sealed DSC pans (e.g., aluminum)
- Crimper for sealing pans
- Analytical balance
- Reference material with a known heat capacity (e.g., sapphire)

Procedure:

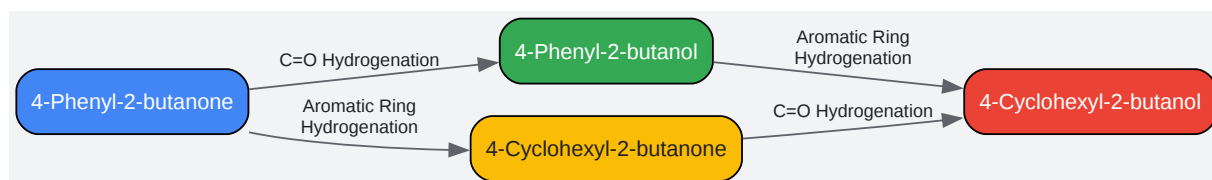
- Heat Capacity Measurement (ASTM E1269):[\[10\]](#)
 - An empty DSC pan is run as a baseline.
 - A reference material (e.g., a sapphire disk of known mass) is placed in a pan and run through the desired temperature program (e.g., -100 °C to 600 °C at a heating rate of 20 °C/min).[\[10\]](#)[\[11\]](#)
 - A known mass of **4-phenyl-2-butanol** is hermetically sealed in a DSC pan.
 - The sample is subjected to the same temperature program as the baseline and the reference material.
 - The specific heat capacity of the sample is calculated by comparing the heat flow signals of the sample, the empty pan (baseline), and the reference material.[\[12\]](#)

- Enthalpy of Fusion Measurement:
 - A known mass of **4-phenyl-2-butanol** is hermetically sealed in a DSC pan.
 - The sample is cooled to a temperature below its expected freezing point.
 - The sample is then heated at a controlled rate through its melting point.
 - The enthalpy of fusion is determined by integrating the area of the melting peak on the DSC thermogram.

Visualizations

Reaction Pathway: Hydrogenation of 4-Phenyl-2-butanone

The following diagram illustrates the reaction pathway for the hydrogenation of 4-phenyl-2-butanone, where **4-phenyl-2-butanol** is a key intermediate. This process can lead to different products depending on the catalyst and reaction conditions.[13][14]

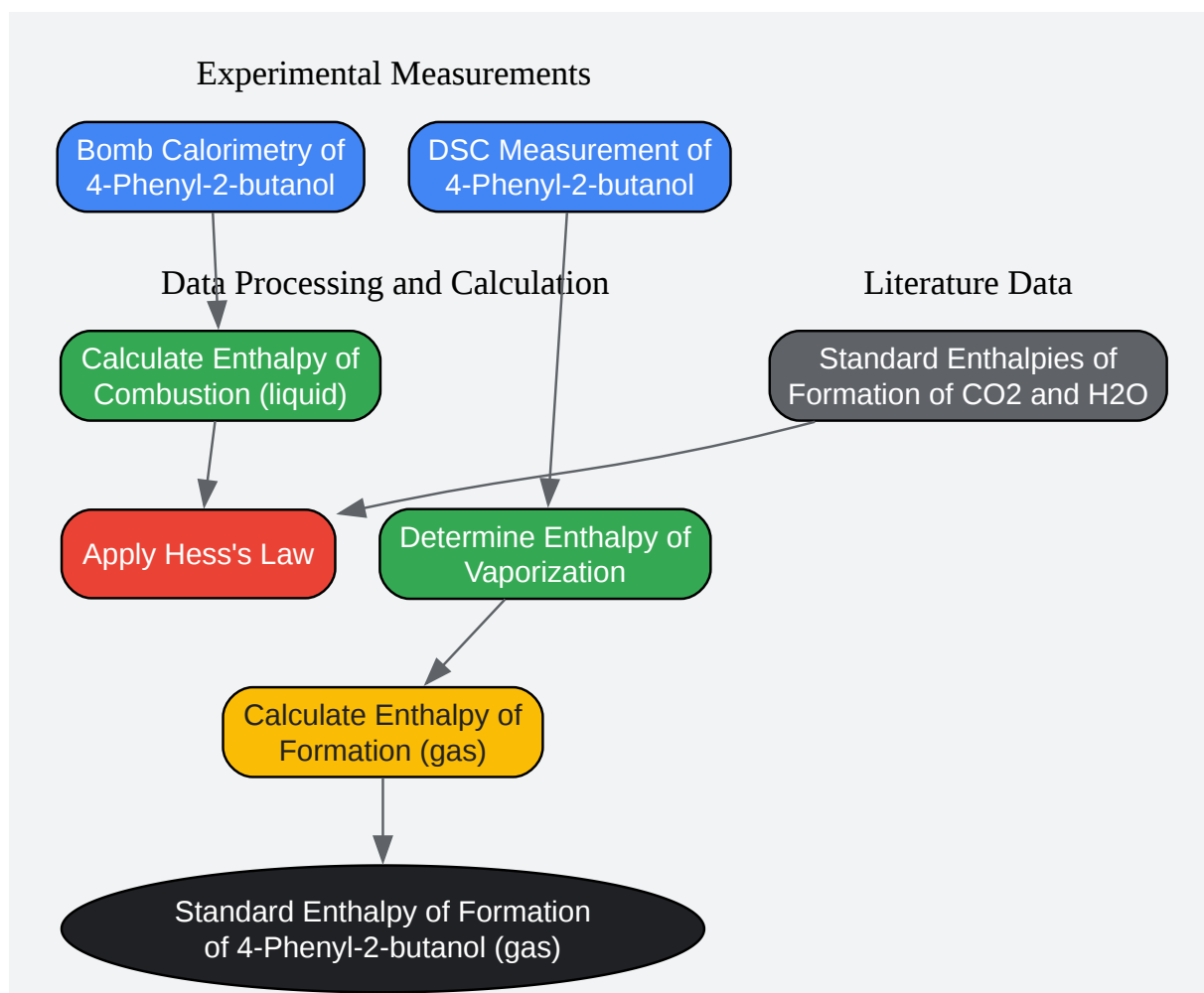


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Hydrogenation pathway of 4-phenyl-2-butanone.

Logical Workflow: Experimental Determination of Enthalpy of Formation

The diagram below outlines the logical workflow for the experimental determination of the standard enthalpy of formation of **4-phenyl-2-butanol**.



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Workflow for determining the enthalpy of formation.

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